

Application Note: Efficient Synthesis of 2,7-Dimethoxy-4H-chromen-4-one

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Compound of Interest

Compound Name: 2,7-dimethoxy-4H-chromen-4-one

Cat. No.: B8410113

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Abstract

The synthesis of 2-alkoxychromones, such as **2,7-dimethoxy-4H-chromen-4-one**, presents a unique regiochemical challenge due to the tautomeric equilibrium between 4-hydroxycoumarins and 2-hydroxychromones. Direct alkylation of 7-methoxy-4-hydroxycoumarin typically favors the thermodynamically stable 4-methoxycoumarin isomer. This protocol details a regioselective, high-yield synthetic route utilizing a 2-(methylthio)chromone intermediate. This pathway circumvents the ambiguity of O-alkylation by establishing the chromone core prior to introducing the C-2 alkoxy substituent, ensuring 100% regiocontrol.

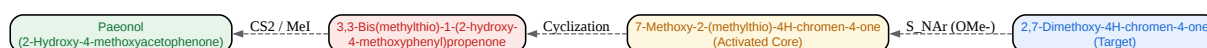
Retrosynthetic Analysis & Strategy

The target molecule, **2,7-dimethoxy-4H-chromen-4-one** (Target), is disconnected at the C2-oxygen bond.

- Strategic Disconnection: The C2-methoxy group is introduced via Nucleophilic Aromatic Substitution () of a leaving group at the 2-position.

- **Key Intermediate:** 7-Methoxy-2-(methylthio)-4H-chromen-4-one. The methylthio (-SMe) group serves as an excellent leaving group for alkoxide nucleophiles while stabilizing the chromone core during formation.
- **Starting Material:** Paeonol (2-hydroxy-4-methoxyacetophenone), a commercially available and inexpensive phenol.

Graphviz Diagram: Retrosynthetic Logic



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Caption: Retrosynthetic workflow showing the disconnection from the target chromone back to the Paeonol starting material via a methylthio-activated intermediate.

Experimental Protocols

The synthesis is divided into three distinct operational steps.

This step functionalizes the acetyl group of Paeonol, setting up the carbons required for the pyrone ring.

- **Reagents:** Paeonol (1.0 eq),
(1.5 eq), Methyl Iodide (MeI, 2.5 eq),
(2.0 eq), DMSO (Solvent).
- **Reaction Type:** Claisen-type condensation / Alkylation.

Procedure:

- **Setup:** Charge a 250 mL round-bottom flask (RBF) with Paeonol (1.66 g, 10 mmol) and anhydrous DMSO (20 mL).
- **Base Addition:** Add

(2.76 g, 20 mmol) in one portion. Stir at room temperature (RT) for 15 minutes. The solution will turn yellow/orange (phenoxide formation).

- Addition: Cool the mixture to 0–5 °C (ice bath). Add Carbon Disulfide () (0.9 mL, 15 mmol) dropwise over 10 minutes. Stir for 30 minutes at RT.
- Methylation: Cool back to 0 °C. Add Methyl Iodide (1.56 mL, 25 mmol) dropwise. Caution: Exothermic.
- Reaction: Allow to stir at RT for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1).^[1] The product (ketene dithioacetal) is usually less polar than the starting material.
- Workup: Pour the reaction mixture into ice-water (100 mL). A yellow precipitate should form. Filter the solid, wash copiously with water, and dry.^[2]
- Yield: Expect 85–95%.
- Product: 1-(2-Hydroxy-4-methoxyphenyl)-3,3-bis(methylthio)prop-2-en-1-one.

The ketene dithioacetal is cyclized to form the chromone ring.

- Reagents: Intermediate from Step 1, Ethanol (EtOH), Reflux.
- Note: Sometimes basic or acidic catalysis is required, but often refluxing in high-boiling solvents or simple heating effects cyclization with loss of methanethiol (MeSH). A reliable method uses catalytic iodine () or simple reflux in EtOH if the phenol is free.

Procedure:

- Setup: Dissolve the crude ketene dithioacetal (2.8 g, ~10 mmol) in Ethanol (50 mL).
- Cyclization: Heat the mixture to reflux (78 °C) for 12–16 hours.
 - Alternative: If cyclization is slow, add a catalytic amount of (10 mol%) or p-TsOH (10 mol%).

- Monitoring: Monitor by TLC. The disappearance of the vinylic intermediate and appearance of a fluorescent spot (chromone) indicates success.
- Workup: Cool to RT. The product often crystallizes out.^[3] If not, concentrate the solvent to ~10 mL and cool in an ice bath.
- Purification: Filter the solid. Recrystallize from EtOH or MeOH.
- Yield: Expect 70–80%.
- Product: 7-Methoxy-2-(methylthio)-4H-chromen-4-one.

The methylthio group is displaced by methoxide.

- Reagents: 7-Methoxy-2-(methylthio)chromone, Sodium Methoxide (NaOMe), Methanol (MeOH).

Procedure:

- Setup: In a dry 100 mL RBF, dissolve 7-Methoxy-2-(methylthio)chromone (1.1 g, 5 mmol) in anhydrous Methanol (20 mL).
- Nucleophile: Add NaOMe (0.54 g, 10 mmol, 2.0 eq) (solid or 25% solution in MeOH).
- Reaction: Heat to reflux for 2–4 hours.
 - Mechanism:^{[4][5][6][7]} The methoxide attacks C2, forming a tetrahedral intermediate, followed by the expulsion of the methylthiolate anion ().
- Workup: Concentrate the reaction mixture to dryness under reduced pressure.
- Neutralization: Resuspend the residue in water (20 mL) and neutralize carefully with dilute HCl (1M) to pH ~7. Do not over-acidify as 2-alkoxychromones can hydrolyze in strong acid.
- Extraction: Extract with Dichloromethane (DCM) (3 x 20 mL). Dry combined organics over ^{[5][8]}

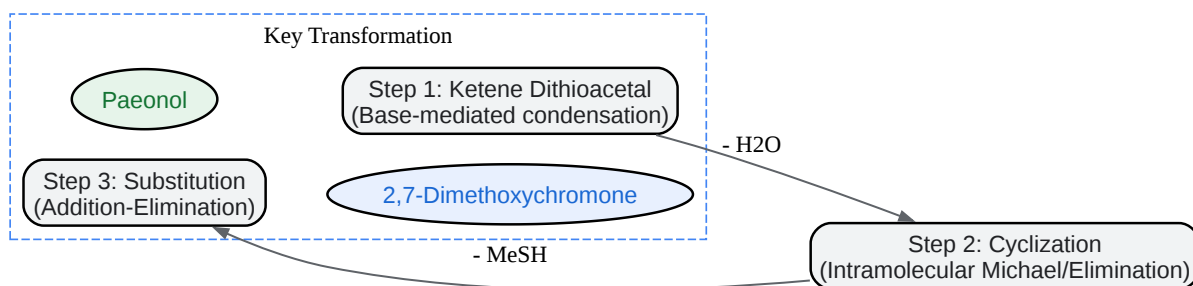
- Purification: Flash column chromatography (Silica gel, Hexane:EtOAc gradient 9:1 to 7:3) or recrystallization from MeOH/Water.
- Final Yield: Expect 75–85%.

Quantitative Data Summary

Parameter	Step 1 (Dithioacetal)	Step 2 (Cyclization)	Step 3 (Substitution)
Reagents	Paeonol, , MeI,	EtOH, Reflux	NaOMe, MeOH
Temperature	0 °C to RT	78 °C (Reflux)	65 °C (Reflux)
Time	4–6 h	12–16 h	2–4 h
Typical Yield	90%	75%	80%
Appearance	Yellow Solid	Pale Yellow Needles	White/Off-White Solid
Key NMR Feature	S-Me singlets (~2.4 ppm)	C3-H singlet (~6.1 ppm)	C2-OMe singlet (~4.0 ppm)

Mechanistic Pathway & Workflow

Graphviz Diagram: Reaction Mechanism



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Caption: Sequential mechanistic steps transforming Paeonol into the final 2,7-dimethoxychromone.

Troubleshooting & Critical Parameters

- Regioselectivity (The "Coumarin Problem"):
 - Issue: Attempting to methylate 7-methoxy-4-hydroxycoumarin directly with MeI often yields 4,7-dimethoxycoumarin (the isomer) or N-methylation products if amines are present.
 - Solution: The protocol above avoids this by locking the chromone structure via the C-S bond before introducing the C-O bond. The 2-methylthio intermediate cannot tautomerize to a coumarin.
- Hydrolysis Risk:
 - Issue: 2-Alkoxychromones are essentially cyclic vinylogous esters. They are stable to base but can hydrolyze to 4-hydroxycoumarin derivatives or ring-open in hot aqueous acid.
 - Mitigation: Perform the workup of Step 3 under neutral or mildly acidic conditions. Avoid prolonged exposure to boiling aqueous acid.
- Odor Control:
 - Issue: Methanethiol (MeSH) and

are generated/used.
 - Mitigation: All reactions involving sulfur reagents must be performed in a well-ventilated fume hood. Bleach (sodium hypochlorite) can be used to quench glassware and waste streams to oxidize smelly sulfur residues.

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